

2-Acetylbenzaldehyde structure elucidation

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Compound Focus: 2-Acetylbenzaldehyde

CAS No.: 24257-93-0

Cat. No.: S567194

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Chemical Identity and Basic Properties

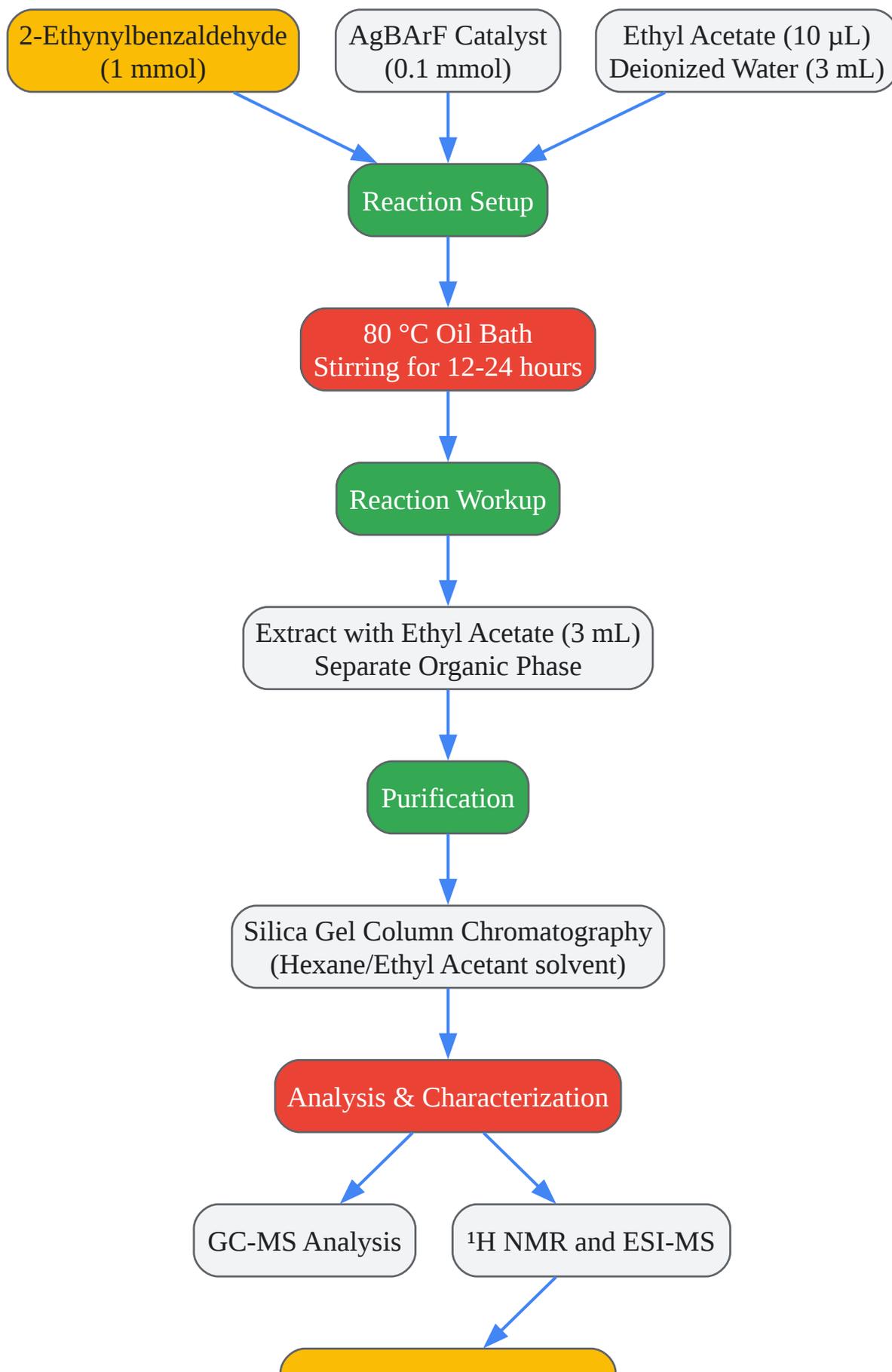
The table below summarizes the fundamental identifying information and measured physical properties for **2-Acetylbenzaldehyde**.

Property Type	Information
Systematic Name	2-Acetylbenzaldehyde [1]
CAS Registry Number	24257-93-0 [2] [3]
Molecular Formula	C ₉ H ₈ O ₂ [1] [2] [3]
Average Mass	148.16 g/mol [1] [2] [3]
Monoisotopic Mass	148.052429 Da [1]
Other Names	ortho-Acetylbenzaldehyde; 2-Formylacetophenone; Benzaldehyde, o-acetyl- [2] [3]
Melting Point	39-43 °C (lit.) [2] [3]
Boiling Point	268.8 ± 23.0 °C (Predicted) [2] [3]

Property Type	Information
Density	1.117 ± 0.06 g/cm ³ (Predicted) [2] [3]
Flash Point	>230 °F [2] [3]
Form	Crystalline solid [2] [3]
Color	White/Off-white [2] [3]

Synthesis Information

One general synthetic procedure was located, which uses **2-ethynylbenzaldehyde** as a starting material [2] [3]. The workflow for this synthesis can be summarized as follows:



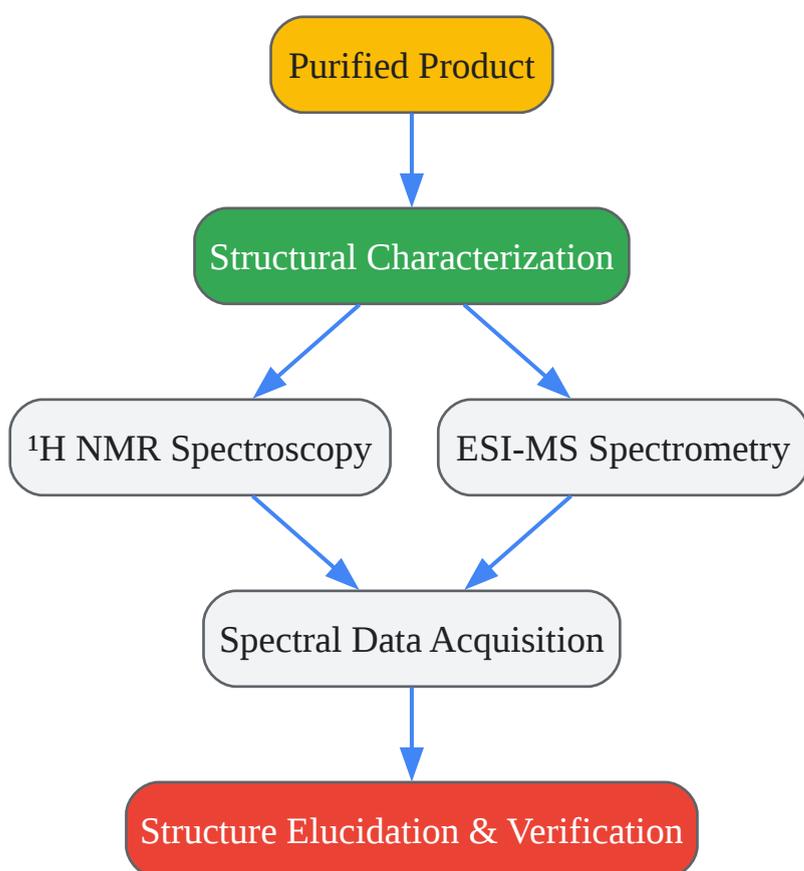
Pure 2-Acetylbenzaldehyde

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Synthesis workflow for 2-Acetylbenzaldehyde from 2-ethynylbenzaldehyde [2] [3].

Analytical Characterization

After synthesis, the product was characterized using standard analytical techniques, which form the core of structure elucidation [2] [3]. The general workflow for this process is as follows:



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*Standard analytical workflow for structural characterization of synthesized compound [2] [3]._

Application Context and Further Research

While specific data was limited, one scientific study explored structurally related benzaldehyde derivatives (thiosemicarbazones) for their ability to differentially tune secondary metabolism in the mycotoxigenic fungus *Aspergillus flavus* [4]. This indicates the relevance of the benzaldehyde scaffold in antimicrobial and anti-toxigenic agent research.

To further your work, I suggest:

- **Consulting Specialized Databases:** Deeper structural data, such as full NMR and IR spectra, might be found in commercial chemical databases or specialized spectral libraries not indexed in this search.
- **Reviewing Broader Literature:** Investigating the chemistry of **ortho-substituted benzaldehyde** derivatives may yield general elucidation principles applicable to **2-Acetylbenzaldehyde**.
- **Experimental Verification:** The provided synthesis protocol offers a starting point for producing the compound in your own lab, after which you can perform a full suite of analytical characterizations.

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References

1. 2-Acetylbenzaldehyde | C₉H₈O₂ [chemspider.com]
2. 2-ACETYL BENZALDEHYDE 95 CAS#: 24257-93-0 [chemicalbook.com]
3. 2-ACETYL BENZALDEHYDE 95 CAS#: 24257-93-0 [amp.chemicalbook.com]
4. Sisters in structure but different in character, some ... [nature.com]

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